

Safety and handling precautions for ethyl 4-nitrobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-nitrobenzoate

Cat. No.: B195666

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of Ethyl 4-Nitrobenzoate

This guide provides comprehensive safety and handling information for **ethyl 4-nitrobenzoate** (CAS No. 99-77-4), intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, hazard identification, toxicological data, and emergency procedures.

Section 1: Physical and Chemical Properties

Ethyl 4-nitrobenzoate is a yellow crystalline solid at room temperature.^{[1][2][3]} It is used in organic synthesis and as an intermediate in the production of various compounds, including pesticides, dyes, and pharmaceuticals.^{[3][4]}

Table 1: Physical and Chemical Properties of **Ethyl 4-nitrobenzoate**

Property	Value	Source(s)
Synonyms	Ethyl p-nitrobenzoate, 4-Nitrobenzoic acid ethyl ester	[1] [2] [4]
CAS Number	99-77-4	[1] [5]
Molecular Formula	C ₉ H ₉ NO ₄	[4] [5] [6]
Molecular Weight	195.17 g/mol	[4] [5] [7]
Appearance	Yellow crystalline powder/solid	[1] [2] [6]
Melting Point	55-59 °C	[6] [7]
Boiling Point	182-186.3 °C	[6]
Solubility	Insoluble in water; Soluble in ethanol, ether, and chloroform. [3] [4] [6]	

| Vapor Pressure | 0.00045 mmHg at 25°C |[\[6\]](#) |

Section 2: Hazard Identification and Classification

The hazard classification for **ethyl 4-nitrobenzoate** can vary between suppliers. It is crucial to consult the specific Safety Data Sheet (SDS) provided with the product. The primary hazards include potential irritation to the eyes, skin, and respiratory tract.[\[1\]](#) Ingestion may be damaging to health, and the substance can cause methemoglobinemia, a condition that inhibits the normal uptake of oxygen by hemoglobin.

Table 2: Hazard Classification of **Ethyl 4-nitrobenzoate**

Hazard Statement	Classification	Source(s)
OSHA 29 CFR 1910.1200	Considered a hazardous substance.	
GHS Classification	Not a hazardous substance or mixture.	
Potential Health Effects	May cause eye, skin, and respiratory tract irritation.[1][2]	
Ingestion Hazard	Accidental ingestion may be damaging to health.	
Specific Hazard	Can cause "methemoglobinemia" (a form of oxygen starvation).	

| GHS Hazard Codes (Aggregated) | H302: Harmful if swallowed (66.7% of notifications).H315: Causes skin irritation (66.7% of notifications).H319: Causes serious eye irritation (66.7% of notifications).H335: May cause respiratory irritation (66.7% of notifications). |[5] |

Section 3: Toxicological Information

Toxicological data for **ethyl 4-nitrobenzoate** is primarily derived from animal studies. Long-term exposure is not thought to produce chronic adverse health effects, but exposure should be minimized. The chemical, physical, and toxicological properties have not been thoroughly investigated. It is not classified as a carcinogen by IARC, NTP, or OSHA.[1]

Experimental Protocols: The provided safety data sheets cite toxicological data from resources like the Registry of Toxic Effects of Chemical Substances (RTECS) but do not include detailed experimental methodologies for these studies. Users should refer to the original toxicological literature for such protocols.

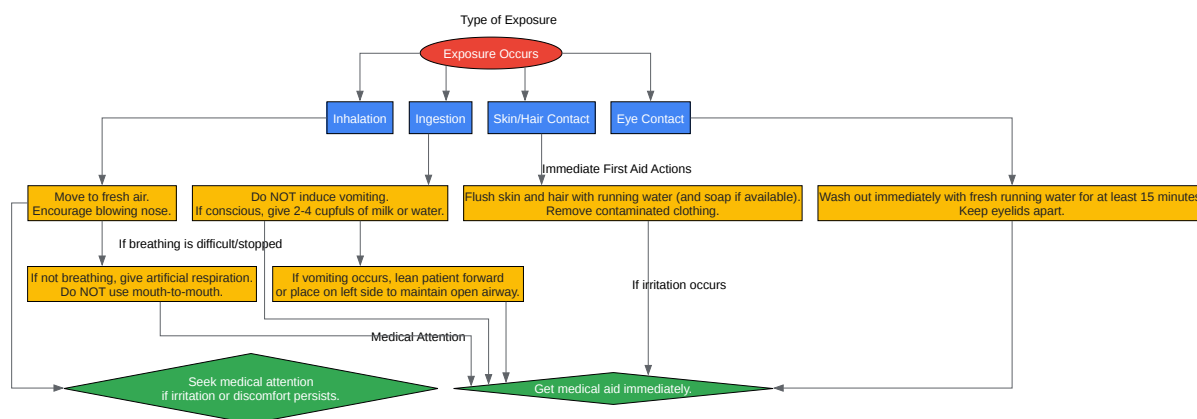
Table 3: Summary of Acute Toxicity Data for **Ethyl 4-nitrobenzoate**

Test Type	Route of Exposure	Species	Value	Source(s)
LD50	Oral	Mouse	2050 mg/kg	[1]
LD50	Oral	Rat	2660 mg/kg	[1]

| LD50 | Intraperitoneal | Mouse | 250 mg/kg | |

Section 4: First Aid Measures

In case of exposure, immediate action is critical. The following workflow outlines the appropriate first aid responses. Always seek medical attention if symptoms persist.[1]



[Click to download full resolution via product page](#)

Caption: First aid procedures for **ethyl 4-nitrobenzoate** exposure.

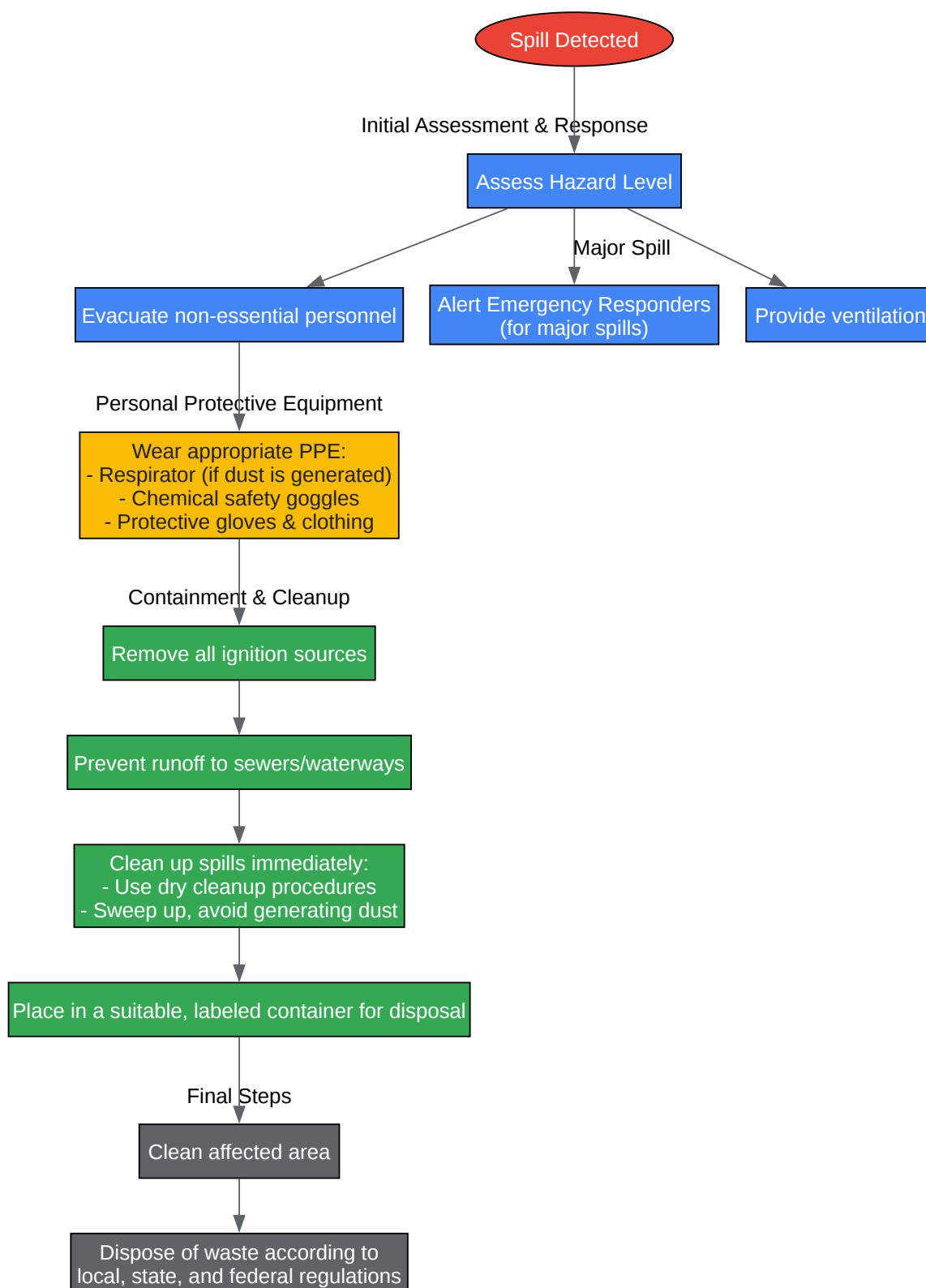
Section 5: Fire Fighting Measures

Ethyl 4-nitrobenzoate is a combustible solid that burns but does not easily propagate flame. Dusts may form an explosive mixture with air, and any ignition source can cause a fire or explosion.[1]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[\[1\]](#)[\[8\]](#)
- Specific Hazards: During a fire, hazardous combustion gases such as nitrogen oxides (NO_x) and carbon oxides (CO, CO₂) may be generated.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[\[1\]](#)[\[8\]](#)[\[9\]](#) Avoid contamination with oxidizing agents as ignition may result.

Section 6: Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and personnel exposure.



[Click to download full resolution via product page](#)

Caption: General workflow for responding to a spill of **ethyl 4-nitrobenzoate**.

For minor spills, remove ignition sources, clean up immediately using dry procedures, and avoid contact with skin and eyes. For major spills, alert emergency responders, advise personnel in the area, and avoid all personal contact, including inhalation.

Section 7: Handling and Storage

- Handling: Wash thoroughly after handling.^[1] Use with adequate ventilation and minimize dust generation and accumulation.^[1] Avoid contact with eyes, skin, and clothing, and avoid ingestion and inhalation.^{[1][2]}
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.^{[1][9]} Keep containers tightly closed.^{[1][9]} Incompatible materials include strong oxidizing agents, bases, and strong reducing agents.^{[1][2]}

Section 8: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to minimize exposure.

- Engineering Controls: Facilities should be equipped with an eyewash station and a safety shower.^[1] Use process enclosures or local exhaust ventilation to control airborne levels.^[1]
- Personal Protective Equipment:

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to OSHA 29 CFR 1910.133 or European Standard EN166). [1] [9]	
Skin Protection	Wear appropriate protective clothing and gloves to prevent skin exposure. [1] [9] Suitable glove materials include polychloroprene, nitrile rubber, butyl rubber, and PVC.	
Respiratory Protection	Required when dusts are generated. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation occurs. [1]	

| General Hygiene | Handle in accordance with good industrial hygiene and safety practice. Change contaminated clothing and wash hands after working with the substance.[\[2\]](#) | |

Section 9: Stability and Reactivity

- Chemical Stability: The product is chemically stable under normal temperatures and pressures.[\[1\]](#)
- Conditions to Avoid: Dust generation and excess heat.[\[1\]](#)
- Incompatible Materials: Avoid reaction with oxidizing agents, bases, and strong reducing agents.[\[1\]](#)[\[2\]](#) Aromatic nitro compounds can react vigorously with reducing agents, potentially leading to detonation.

- Hazardous Decomposition Products: Thermal decomposition can produce nitrogen oxides (NO_x) and carbon monoxide (CO) and carbon dioxide (CO₂).^{[1][2]}

Section 10: Ecological Information

There is limited ecotoxicity data available for **ethyl 4-nitrobenzoate**. It is recommended to prevent the product from entering drains. One source indicates high persistence in water/soil, low persistence in air, and medium bioaccumulation potential.

Section 11: Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations. Dispose of contents and containers at an approved waste disposal plant. Do not mix with other waste and handle uncleaned containers as you would the product itself.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. Ethyl 4-nitrobenzoate EPNB BP EP USP CAS 99-77-4 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 5. Ethyl 4-nitrobenzoate | C₉H₉NO₄ | CID 7457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. Ethyl 4-nitrobenzoate Ethyl p-nitrobenzoate [sigmaaldrich.com]
- 8. Ethyl p-nitrobenzoate - Safety Data Sheet [chemicalbook.com]
- 9. ETHYL 4-NITROBENZOATE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Safety and handling precautions for ethyl 4-nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b195666#safety-and-handling-precautions-for-ethyl-4-nitrobenzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com